

# L-Serinamide: A Technical Overview for Researchers and Drug Development Professionals

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## Compound of Interest

Compound Name: Serinamide

Cat. No.: B1267486

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Introduction: L-**Serinamide**, the amide derivative of the non-essential amino acid L-serine, is a molecule of interest in various biochemical and pharmaceutical applications. Its structural similarity to L-serine, a key player in numerous metabolic pathways, suggests potential roles in biological systems. This technical guide provides a concise overview of L-**Serinamide**'s fundamental properties, a detailed synthesis protocol, and an exploration of the metabolic context from which it is derived. This document is intended for researchers, scientists, and professionals in the field of drug development who require a technical understanding of this compound.

## Core Data Presentation

The fundamental quantitative data for L-**Serinamide** and its commonly used salt, L-**Serinamide** hydrochloride, are summarized in the table below for easy reference and comparison.

Property	L-Serinamide	L-Serinamide Hydrochloride
CAS Number	6791-49-7	65414-74-6
Molecular Formula	C <sub>3</sub> H <sub>8</sub> N <sub>2</sub> O <sub>2</sub>	C <sub>3</sub> H <sub>9</sub> ClN <sub>2</sub> O <sub>2</sub>
Molecular Weight	104.11 g/mol	140.57 g/mol
IUPAC Name	(2S)-2-amino-3-hydroxypropanamide	(2S)-2-amino-3-hydroxypropanamide;hydrochloride

## Experimental Protocols

### Synthesis of L-Serinamide Hydrochloride

A common and efficient method for the synthesis of L-**Serinamide** hydrochloride is through the ammonolysis of L-serine methyl ester hydrochloride. The following protocol provides a detailed methodology for this conversion.[\[1\]](#)

Materials:

- L-serine methyl ester hydrochloride
- Ammonia water (Aqueous ammonia solution)
- Dilute hydrochloric acid (HCl)

Procedure:

- Dissolve 3.5 g (0.0225 mol) of L-serine methyl ester hydrochloride in 100 mL of ammonia water in a suitable reaction vessel.
- Stir the reaction mixture at room temperature for 48 hours.
- Upon completion of the reaction, remove the excess ammonia by distillation under reduced pressure.
- To the resulting residue, add a small amount of dilute hydrochloric acid to dissolve the solid.

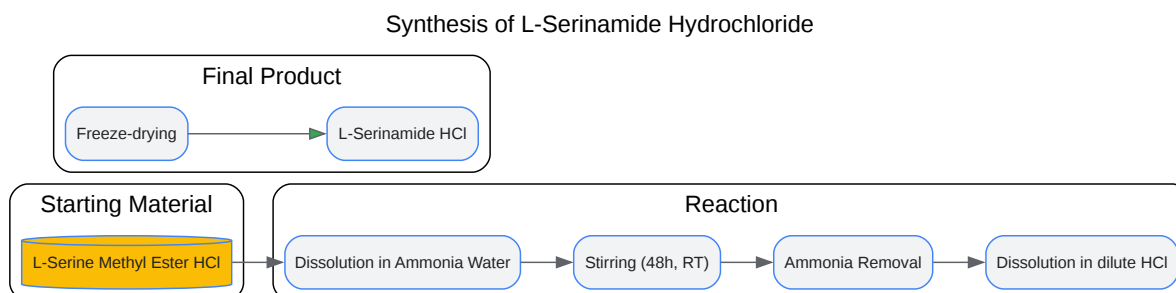
- Freeze-dry the resulting solution to obtain L-serine hydrochloride as a pale yellow solid.
- The typical yield for this procedure is approximately 2.8 g (87.5%).

## Visualizations: Workflow and Metabolic Context

To further elucidate the practical and theoretical aspects of L-**Serinamide**, the following diagrams illustrate the synthesis workflow and the metabolic pathways of its parent molecule, L-serine.

### Synthesis Workflow for L-Serinamide Hydrochloride

The following diagram outlines the key steps in the synthesis of L-**Serinamide** hydrochloride from L-serine methyl ester hydrochloride.



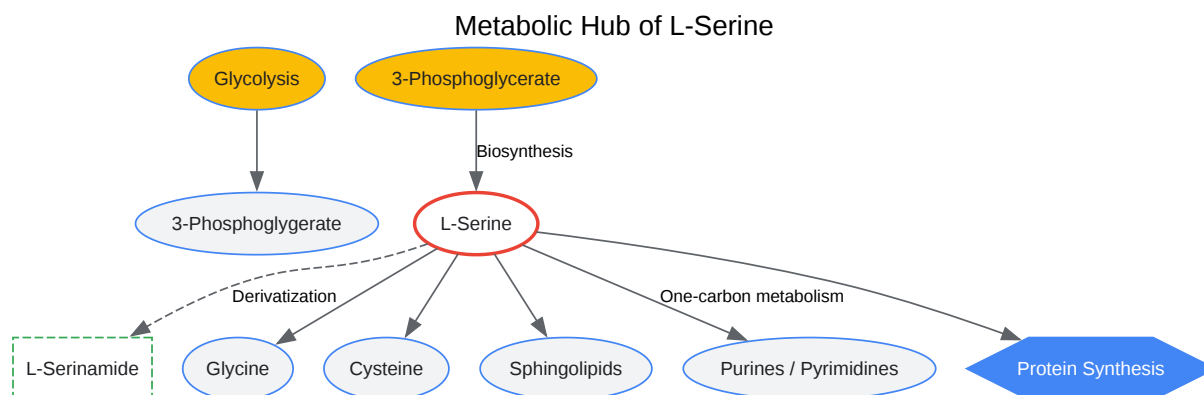
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Synthesis of L-**Serinamide** Hydrochloride.

### Metabolic Pathways of L-Serine

While specific signaling pathways for L-**Serinamide** are not well-documented, its precursor, L-serine, is a central node in cellular metabolism. The diagram below illustrates the major metabolic pathways involving L-serine, providing a context for the potential biological significance of L-**Serinamide**. L-serine serves as a precursor for the synthesis of proteins,

other amino acids such as glycine and cysteine, and is involved in the biosynthesis of purines, pyrimidines, and sphingolipids.



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### Metabolic Pathways of L-Serine.

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## References

- 1. L-Serinamide hydrochloride synthesis - chemicalbook [chemicalbook.com]
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